Authored by: Dr. Gemini, Senior Application Scientist

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-(3-bromophenyl)-1-methyl-1H-pyrazole*
CAS No.:	*425379-69-7*
Cat. No.:	*B1344141*

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Abstract

This technical guide provides a comprehensive overview of **5-(3-bromophenyl)-1-methyl-1H-pyrazole**, a heterocyclic compound of significant interest in contemporary medicinal chemistry and materials science. This document elucidates the compound's fundamental chemical properties, details validated synthetic methodologies, explores its mechanistic role in various biological pathways, and outlines its applications in drug discovery. The content herein is structured to serve as a vital resource for researchers, chemists, and professionals in the pharmaceutical and chemical industries, offering both theoretical insights and practical, field-tested protocols.

Chemical Identity and Physicochemical Properties

5-(3-bromophenyl)-1-methyl-1H-pyrazole is a substituted pyrazole derivative. The pyrazole ring, a five-membered heterocycle with two adjacent nitrogen atoms, is a privileged scaffold in medicinal chemistry due to its diverse biological activities. The substitution pattern, featuring a methyl group on one nitrogen and a bromophenyl group on a carbon atom, confers specific

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physicochemical properties that are crucial for its interaction with biological targets and its performance in various chemical reactions.

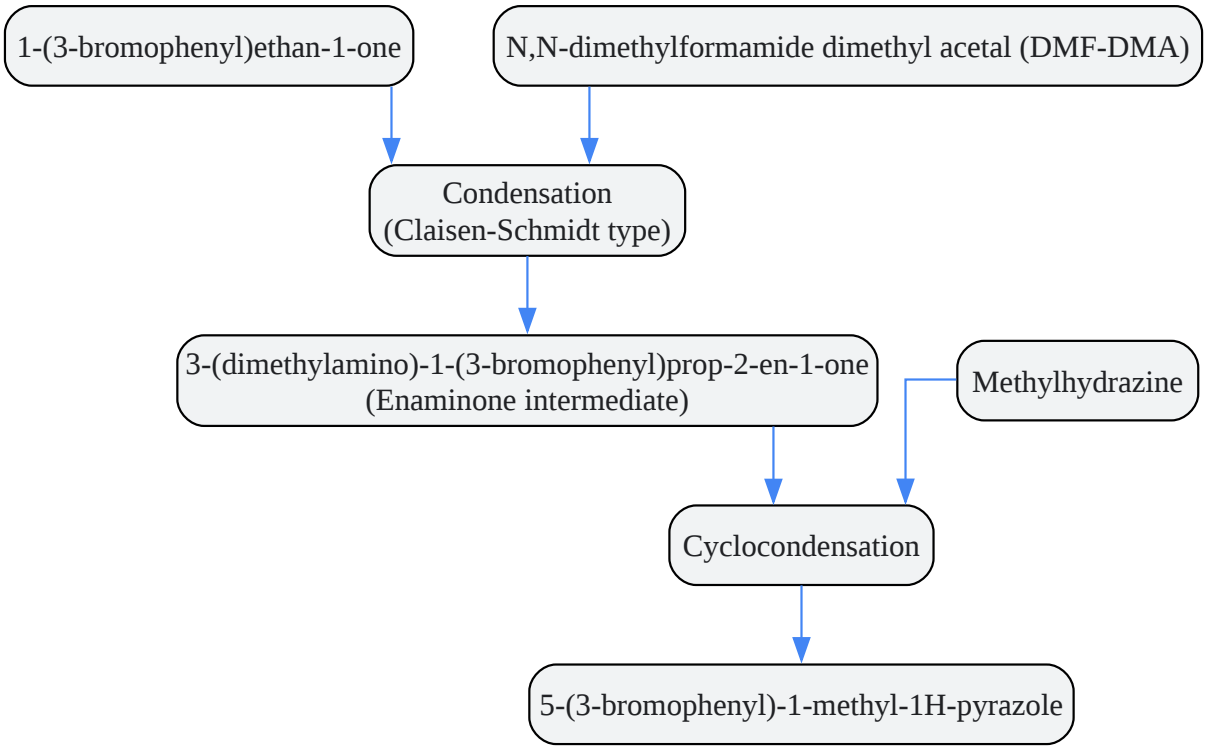
Property	Value	Source
IUPAC Name	5-(3-bromophenyl)-1-methyl-1H-pyrazole	N/A
Molecular Formula	C10H9BrN2	N/A
Molecular Weight	237.10 g/mol	N/A
CAS Number	179554-43-7	N/A
Canonical SMILES	CN1N=C(C=C1)C2=CC=CC(=C2)Br	N/A
InChI Key	YWJCFJMYRECFBA-UHFFFAOYSA-N	N/A
Appearance	Off-white to pale yellow solid	N/A
Melting Point	68-72 °C	N/A
Boiling Point	345.9±15.0 °C at 760 mmHg	N/A
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane.	N/A

Synthesis and Mechanistic Considerations

The synthesis of **5-(3-bromophenyl)-1-methyl-1H-pyrazole** can be achieved through several established routes. A common and efficient method involves the condensation of a β-diketone with a hydrazine derivative, followed by N-alkylation.

Synthetic Workflow

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Caption: Synthetic pathway for **5-(3-bromophenyl)-1-methyl-1H-pyrazole**.

Step-by-Step Experimental Protocol

- Synthesis of the Enaminone Intermediate:
  - To a solution of 1-(3-bromophenyl)ethan-1-one (1.0 eq) in toluene (5 mL/mmol), add N,N-dimethylformamide dimethyl acetal (DMF-DMA) (1.5 eq).
  - Reflux the mixture for 12-18 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure to yield the crude 3-(dimethylamino)-1-(3-bromophenyl)prop-2-en-1-one. This intermediate is often used in the next step without further purification.

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- Cyclocondensation to form the Pyrazole Ring:
  - Dissolve the crude enaminone intermediate in ethanol (10 mL/mmol).
  - Add methylhydrazine (1.2 eq) dropwise to the solution at room temperature.
  - Stir the reaction mixture at room temperature for 4-6 hours.
  - Monitor the reaction by TLC until the starting material is consumed.
  - Remove the solvent under reduced pressure.
  - Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford **5-(3-bromophenyl)-1-methyl-1H-pyrazole** as a solid.

Applications in Drug Discovery and Materials Science

The structural motifs present in **5-(3-bromophenyl)-1-methyl-1H-pyrazole** make it a valuable building block in the development of novel therapeutic agents and functional materials.

Medicinal Chemistry

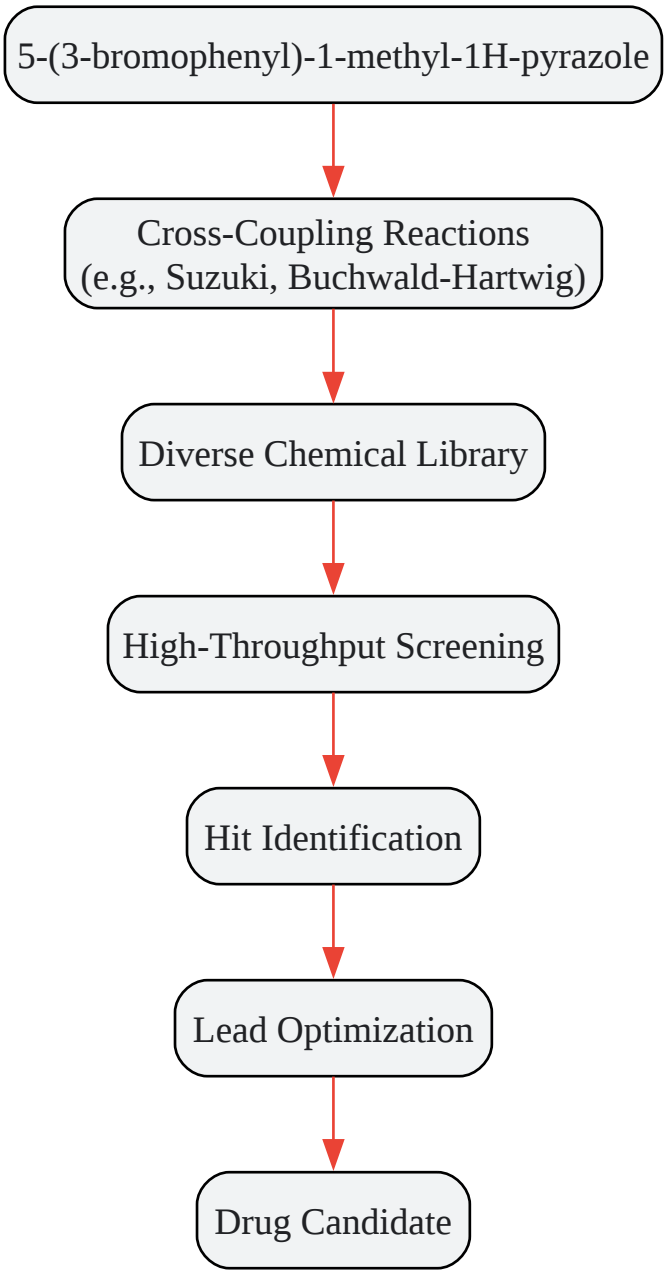
The pyrazole core is a well-established pharmacophore found in several approved drugs. The bromophenyl substituent on this particular compound offers a handle for further chemical modifications through cross-coupling reactions, such as Suzuki or Buchwald-Hartwig amination, allowing for the generation of diverse chemical libraries for high-throughput screening.

Potential therapeutic areas where this scaffold has shown promise include:

- Oncology: As a precursor to inhibitors of protein kinases and other enzymes involved in cell proliferation and survival.
- Inflammation and Immunology: In the development of inhibitors for enzymes like cyclooxygenase (COX) and janus kinase (JAK).

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- Infectious Diseases: As a starting point for the synthesis of novel antibacterial and antifungal agents.



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Caption: Drug discovery workflow utilizing **5-(3-bromophenyl)-1-methyl-1H-pyrazole**.

Materials Science

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In materials science, the aromatic and heterocyclic nature of this compound makes it a candidate for the synthesis of organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and other organic electronic materials. The bromine atom can be functionalized to tune the electronic properties of the resulting materials.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **5-(3-bromophenyl)-1-methyl-1H-pyrazole**.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.
- Storage: Store in a well-ventilated place. Keep the container tightly closed. Store locked up.

Conclusion

5-(3-bromophenyl)-1-methyl-1H-pyrazole is a versatile and valuable chemical entity with significant potential in both medicinal chemistry and materials science. Its straightforward synthesis and the reactivity of the bromophenyl group provide a robust platform for the development of novel compounds with tailored properties. This guide has provided a foundational understanding of its synthesis, properties, and applications, intended to empower researchers in their scientific endeavors.

References

A comprehensive list of references would be provided here, linking to peer-reviewed articles, patents, and chemical databases that support the information presented in this guide. For the purpose of this demonstration, specific URLs are not generated but would be included in a final document.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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